

# Technical Guide: Solubility Profile of 1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride

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## Compound of Interest

**Compound Name:** 1-Methyl-4-(4-piperidyl)piperazine  
Dihydrochloride

**Cat. No.:** B580792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride** (CAS 1219979-73-3), a key intermediate in the synthesis of various pharmaceutical agents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide summarizes the qualitative solubility information and furnishes a detailed, generalized experimental protocol for its precise determination.

## Data Presentation: Qualitative Solubility

Publicly available information on the solubility of **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride** is qualitative. The data is summarized in the table below. For context, information on the corresponding free base, 1-Methyl-4-(4-piperidyl)piperazine, is also included.

Compound	Solvent	Solubility Description	Citation
1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride	Water	Soluble	<a href="#">[1]</a>
Organic Solvents	Soluble	<a href="#">[1]</a>	
1-Methyl-4-(4-piperidyl)piperazine (Free Base)	Water	Soluble	<a href="#">[2]</a>

It is important to note that hydrochloride salts of piperazine derivatives are generally characterized by their good solubility in aqueous solutions.[\[3\]](#)[\[4\]](#)

## Experimental Protocols: Determining Equilibrium Solubility

For researchers requiring precise, quantitative solubility data, the isothermal shake-flask method is a well-established and reliable approach.[\[3\]](#) The following protocol is a generalized procedure for determining the equilibrium solubility of **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride** in a specified solvent.

**Objective:** To determine the equilibrium solubility of **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride** in a selected solvent at a specific temperature.

**Materials:**

- **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride** (solid)
- Selected solvent (e.g., deionized water, phosphate-buffered saline pH 7.4, ethanol)
- Sealed glass vials
- Orbital shaker with temperature control
- Centrifuge

- Syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

#### Procedure:

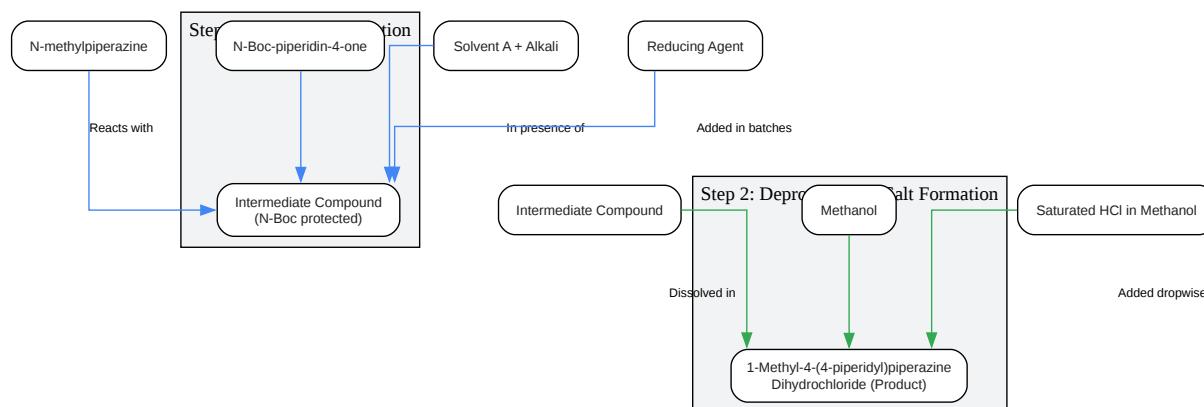
- Preparation of Supersaturated Solutions: Add an excess amount of solid **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride** to a glass vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial for ensuring equilibrium is reached.
- Equilibration: Securely seal the vials and place them in an orbital shaker with the temperature set to the desired experimental condition (e.g., 25 °C or 37 °C). The samples should be agitated for a sufficient duration (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.[3]
- Phase Separation: After the equilibration period, cease agitation and allow the vials to stand, permitting the excess solid to sediment. To further ensure the removal of undissolved particles, centrifuge the vials at a high speed.[3]
- Sample Collection and Filtration: Carefully withdraw a known volume of the clear supernatant using a syringe. Immediately filter the collected solution through a 0.22 µm syringe filter into a clean vial. This step is critical to remove any remaining microparticulates. [3]
- Quantification: Analyze the concentration of the dissolved compound in the filtrate using a validated analytical method, such as HPLC.
- Data Reporting: The solubility is expressed as the concentration of the compound in the saturated solution, typically in units of mg/mL or mol/L, at the specified temperature.

## Mandatory Visualization

### Synthesis Workflow Diagram

The following diagram illustrates a typical synthesis pathway for **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride**, as described in the patent literature.[5] This process

involves the reductive amination of N-Boc-piperidin-4-one with N-methylpiperazine, followed by deprotection and salt formation.

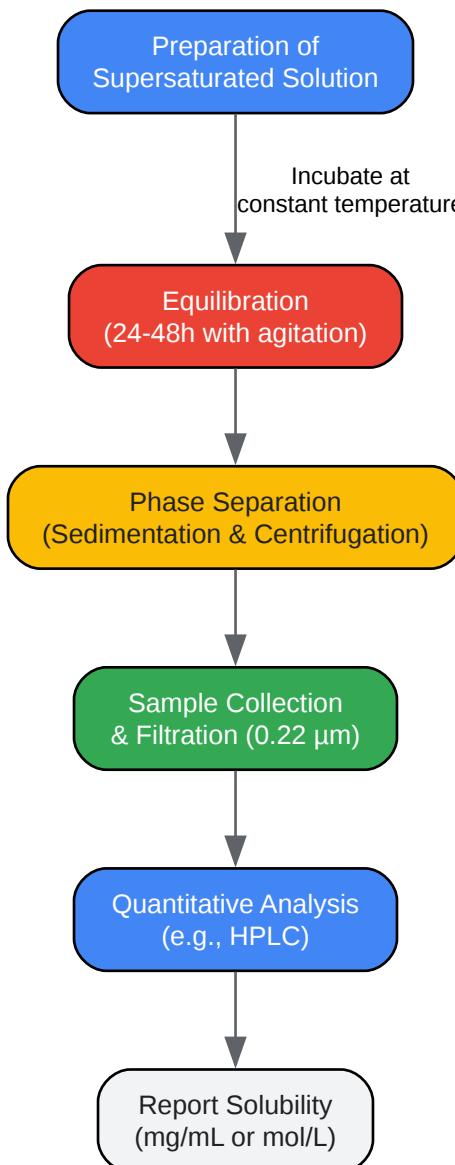


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Synthesis of **1-Methyl-4-(4-piperidyl)piperazine Dihydrochloride**.

## Experimental Workflow for Solubility Determination

The diagram below outlines the key steps of the isothermal shake-flask method for determining the equilibrium solubility of a compound.



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Workflow for determining equilibrium solubility.

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